

An In-depth Technical Guide to 5-Chloro-2-pentanone

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Compound of Interest

Compound Name: 5-Chloro-2-pentanone

Cat. No.: B045304

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-2-pentanone, with the CAS number 5891-21-4, is a versatile bifunctional organic compound.^{[1][2]} It possesses both a ketone and an alkyl chloride functional group, making it a valuable intermediate in a variety of chemical syntheses.^[3] This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety protocols, with a particular focus on its relevance in pharmaceutical and agrochemical industries.

Structural Formula and Chemical Properties

5-Chloro-2-pentanone is a colorless to brown liquid with a pungent odor.^{[1][4]} Its structure consists of a five-carbon chain with a chlorine atom at position 5 and a ketone group at position 2.

Chemical Structure:

Molecular Formula: C₅H₉ClO^[1]

Key Physicochemical Properties:

A summary of the key quantitative data for **5-Chloro-2-pentanone** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Weight	120.58 g/mol [1]
Density	1.057 g/cm ³ at 25 °C[1][2]
Boiling Point	71-72 °C at 20 mmHg[2][5]
Melting Point	-48 °C[1]
Flash Point	67 °C[1]
Refractive Index	1.438 at 20 °C[2]
Solubility	Soluble in chloroform and methanol.[5]

Synthesis and Experimental Protocols

Several methods for the synthesis of **5-Chloro-2-pentanone** have been reported. A common and efficient laboratory-scale synthesis involves the chlorination of 3-acetyl-1-propanol.[3][6]

Synthesis of 5-Chloro-2-pentanone from 3-acetyl-1-propanol

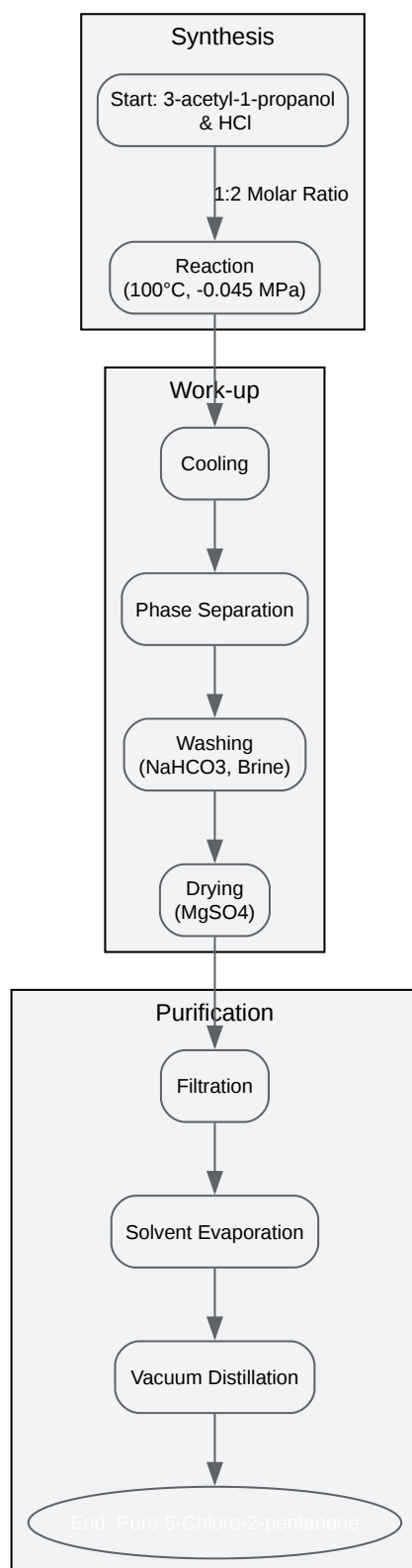
This method involves the reaction of 3-acetyl-1-propanol with a chlorinating agent, such as hydrochloric acid.[6]

Experimental Protocol:

- **Reaction Setup:** A reaction flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel is charged with 3-acetyl-1-propanol.
- **Reagent Addition:** Concentrated hydrochloric acid is added dropwise to the stirred solution. The molar ratio of 3-acetyl-1-propanol to HCl is typically optimized, for instance, at 1:2.[6]
- **Reaction Conditions:** The reaction mixture is heated to a specific temperature (e.g., 100 °C) and maintained under a slight vacuum (e.g., -0.045 MPa) for a set period to drive the reaction to completion.[6]

- **Work-up and Purification:** After the reaction is complete, the mixture is cooled to room temperature. The organic layer is separated, washed with a suitable aqueous solution (e.g., saturated sodium bicarbonate solution) to neutralize any remaining acid, and then washed with brine. The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **5-Chloro-2-pentanone**.

A diagram illustrating the general workflow for the synthesis and purification of **5-Chloro-2-pentanone** is provided below.



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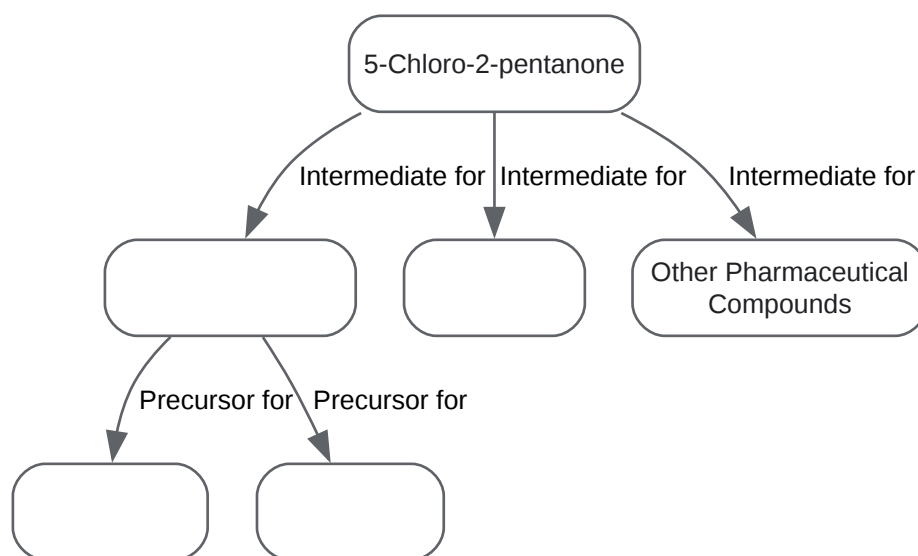
Caption: Synthesis and Purification Workflow of **5-Chloro-2-pentanone**.

Applications in Drug Development and Organic Synthesis

5-Chloro-2-pentanone serves as a critical building block in the synthesis of various pharmaceuticals and agrochemicals.[3] Its bifunctional nature allows for a wide range of chemical transformations.

One of the most notable applications is in the synthesis of antimalarial drugs, such as chloroquine.[7] It is also a key intermediate in the production of cyclopropylamine, which is a precursor for several antibiotics, including ciprofloxacin and sparfloxacin.[8][9]

The following diagram illustrates the role of **5-Chloro-2-pentanone** as a key intermediate in the synthesis of important pharmaceutical compounds.



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Caption: Role of **5-Chloro-2-pentanone** in Pharmaceutical Synthesis.

Safety and Handling

5-Chloro-2-pentanone is a hazardous chemical and must be handled with appropriate safety precautions. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[10]

Precautionary Measures:

- Engineering Controls: Work in a well-ventilated area, preferably in a fume hood.[11]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[12]
 - Skin Protection: Wear impervious gloves and protective clothing.[12]
 - Respiratory Protection: If exposure limits are exceeded, use a NIOSH-approved respirator. [10]
- Handling: Avoid contact with skin and eyes. Do not breathe vapors or mist. Keep away from heat, sparks, and open flames.[11][12]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[10] Store away from incompatible materials such as strong oxidizing agents and bases.[10]

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[10]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[10]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[10]

Conclusion

5-Chloro-2-pentanone is a chemical intermediate of significant industrial importance, particularly in the pharmaceutical sector. Its unique structure provides a versatile platform for the synthesis of complex molecules. A thorough understanding of its properties, synthesis, and

safe handling procedures is crucial for its effective and responsible use in research and development.

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